

An In-depth Technical Guide to beta,beta-Difluoroamphetamine

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Compound of Interest

Compound Name: 1,1-Difluoro-1-phenylpropan-2-amine

CAS No.: 39038-72-7

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Introduction: The Strategic Role of Fluorine in Amphetamine Analogs

The introduction of fluorine into pharmacologically active molecules is a well-established strategy in medicinal chemistry to modulate their metabolic stability, potency, and receptor selectivity.[1][2] The amphetamine scaffold, a cornerstone of central nervous system (CNS) stimulants, has been a frequent subject of such fluorination to explore the resulting pharmacological nuances.[3] This guide focuses on a specific, less-documented analog: beta,beta-difluoroamphetamine. This compound is characterized by the presence of a geminal difluoro group at the beta position of the amphetamine backbone. While direct research on beta,beta-difluoroamphetamine is limited, this guide will provide a comprehensive technical overview by integrating established synthetic methodologies for gem-difluoro compounds and extrapolating potential pharmacological properties from closely related fluorinated amphetamines.

Chemical Identifiers and Properties

Due to its likely status as a novel research compound, a specific CAS Registry Number for beta,beta-difluoroamphetamine is not readily available in public databases. However, its chemical identity can be unequivocally established through systematic nomenclature and structural representations.

Identifier	Value
Systematic Name	1-phenyl-2,2-difluoropropan-1-amine
Molecular Formula	C(9)H(11)F(2)N
Molecular Weight	171.19 g/mol
Canonical SMILES	<chem>C1=CC=C(C=C1)C(C(F)(F)N)C</chem>
InChI Key	(Not available)

Note: The molecular weight is calculated based on the molecular formula.

Predicted Physicochemical Properties

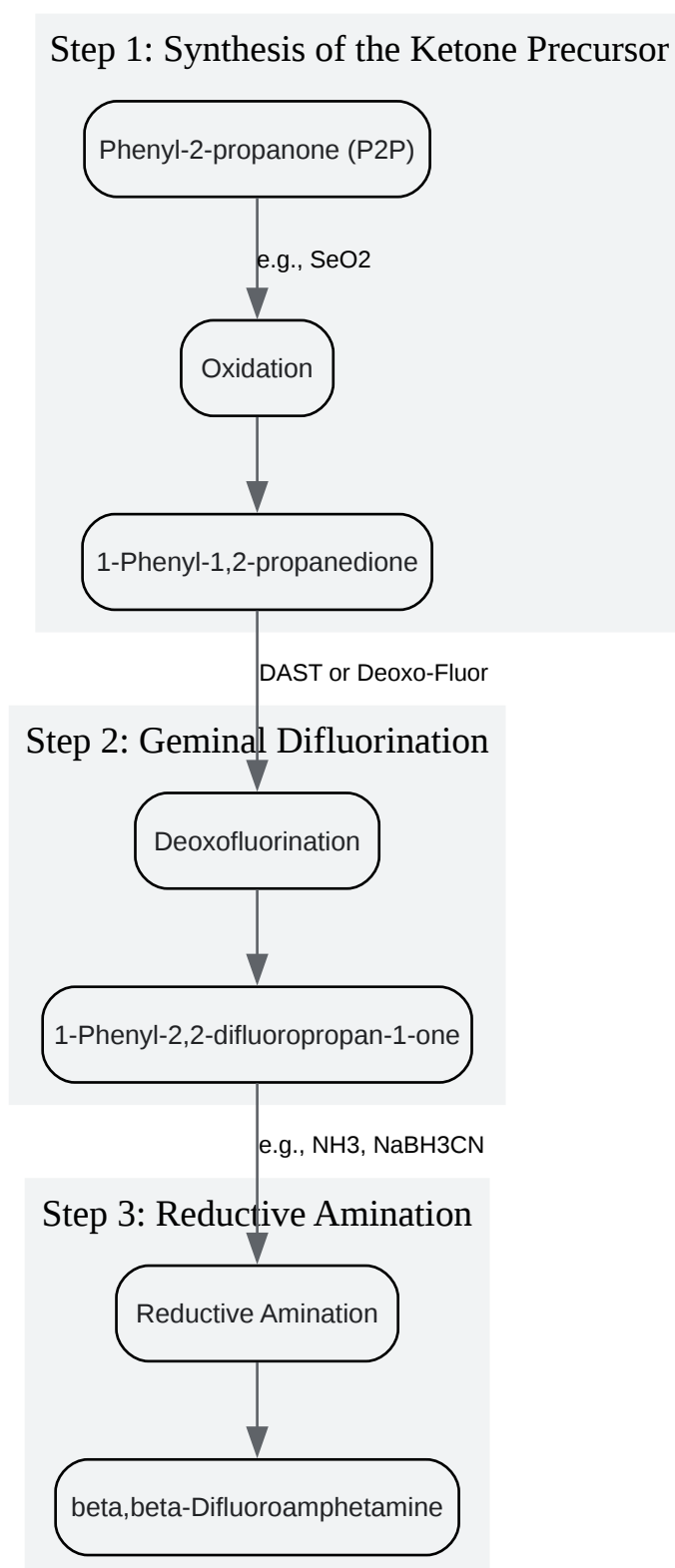
The introduction of the gem-difluoro group is expected to significantly influence the physicochemical properties compared to the parent amphetamine molecule.

Property	Predicted Effect of Difluorination	Rationale
Lipophilicity (LogP)	Increased	The C-F bond is more lipophilic than the C-H bond, which can enhance membrane permeability. [1]
pKa of the Amine	Decreased	The strong electron-withdrawing effect of the two fluorine atoms will lower the basicity of the amine group.
Metabolic Stability	Increased	The C-F bond is significantly stronger than the C-H bond, making the beta-position more resistant to oxidative metabolism by cytochrome P450 enzymes. [2]
Conformation	Altered	The gem-difluoro group will impose steric constraints, influencing the rotational freedom around the C α -C β bond and potentially affecting receptor binding.

Synthesis of beta,beta-Difluoroamphetamine

A plausible synthetic route to beta,beta-difluoroamphetamine involves the deoxofluorination of a corresponding ketone precursor. One of the most common methods for this transformation is the use of diethylaminosulfur trifluoride (DAST) or its more stable analog, bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor).[\[4\]](#)

Proposed Synthetic Workflow



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A proposed synthetic pathway to beta,beta-difluoroamphetamine.

Detailed Experimental Protocol (Hypothetical)

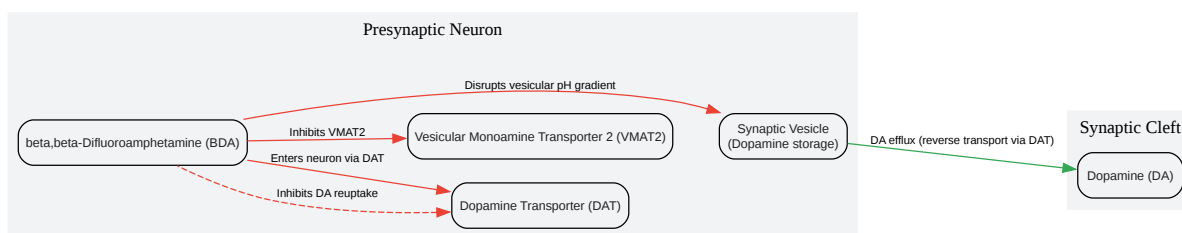
- **Synthesis of 1-Phenyl-1,2-propanedione (Ketone Precursor):** Phenyl-2-propanone can be oxidized using selenium dioxide to yield the diketone, 1-phenyl-1,2-propanedione.
- **Geminal Difluorination:** The resulting diketone is then subjected to deoxofluorination. The reaction would likely involve the slow addition of DAST or Deoxo-Fluor to a solution of the diketone in an inert solvent like dichloromethane at low temperatures.
- **Reductive Amination:** The purified 1-phenyl-2,2-difluoropropan-1-one is then converted to the final product via reductive amination. This can be achieved using a source of ammonia (e.g., ammonium acetate) and a reducing agent such as sodium cyanoborohydride.

Pharmacological Profile (Inferred)

Direct pharmacological data for beta,beta-difluoroamphetamine is not available. However, based on the extensive research on other fluorinated amphetamines, a plausible pharmacological profile can be inferred.

Mechanism of Action

Amphetamine and its analogs primarily act as releasing agents and reuptake inhibitors of monoamine neurotransmitters, including dopamine (DA), norepinephrine (NE), and to a lesser extent, serotonin (5-HT).[5]



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Inferred mechanism of action at a dopaminergic synapse.

It is hypothesized that beta,beta-difluoroamphetamine would act as a monoamine releasing agent with the following characteristics:

- **Substrate for Monoamine Transporters:** It would likely be a substrate for the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT), allowing it to enter the presynaptic neuron.
- **VMAT2 Inhibition:** Once inside the neuron, it would likely inhibit the vesicular monoamine transporter 2 (VMAT2), leading to an increase in cytosolic monoamine concentrations.
- **Reverse Transport:** The increased cytosolic monoamine levels would then induce reverse transport of the neurotransmitters through their respective transporters into the synaptic cleft.

The degree of selectivity for DAT, NET, and SERT would be a key determinant of its specific psychoactive effects. Studies on ring-fluorinated amphetamines have shown that the position of fluorine substitution can significantly alter this selectivity.[6]

Potential Biological Effects

- **Stimulant Properties:** Given its structural similarity to amphetamine, it is expected to exhibit CNS stimulant properties, leading to increased alertness, wakefulness, and locomotor activity.
- **Cardiovascular Effects:** Like other stimulants, it would likely cause increases in heart rate and blood pressure.
- **Abuse Potential:** Due to its presumed action on the dopamine system, beta,beta-difluoroamphetamine would likely possess a potential for abuse.[6]

Analytical Characterization

The definitive identification of beta,beta-difluoroamphetamine would rely on a combination of analytical techniques.

Technique	Expected Observations
Gas Chromatography-Mass Spectrometry (GC-MS)	A characteristic fragmentation pattern would be expected, with potential fragments corresponding to the loss of the amine group and cleavage of the C α -C β bond. The molecular ion peak at m/z 171 should be observable.
Nuclear Magnetic Resonance (NMR) Spectroscopy	- ^1H NMR: Signals corresponding to the aromatic protons, the α -proton, and the methyl protons would be present. The α -proton signal would likely be a triplet due to coupling with the two fluorine atoms. - ^{19}F NMR: A characteristic signal for the gem-difluoro group would be observed, likely as a quartet due to coupling with the α -proton.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching of the primary amine, C-H stretching of the aromatic ring and alkyl groups, and strong C-F stretching bands would be expected.

Conclusion and Future Directions

beta,beta-Difluoroamphetamine represents an intriguing yet understudied member of the fluorinated amphetamine family. While its precise pharmacological profile remains to be experimentally determined, this guide provides a robust framework for its synthesis, identification, and predicted biological activity based on established chemical principles and data from related compounds. Future research should focus on the stereoselective synthesis of its enantiomers and a thorough in vitro and in vivo characterization of its effects on monoamine transporters and overall CNS activity. Such studies would provide valuable insights into the structure-activity relationships of fluorinated psychostimulants and could inform the design of novel therapeutic agents or research tools.

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